

# An In-depth Technical Guide to Reactive Orange 4

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## Compound of Interest

Compound Name: Reactive orange 4

Cat. No.: B1595245

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This guide provides core technical information regarding the chemical properties of **Reactive Orange 4**, a monoazo dye. It is intended for researchers, scientists, and professionals in drug development and textile chemistry who require precise data on this compound.

## Chemical Identity and Properties

**Reactive Orange 4**, also known by its Colour Index name C.I. **Reactive Orange 4**, is a synthetic dye widely used in the textile industry.[1][2][3] It belongs to the dichlorotriazinyl class of reactive dyes, which are known for their ability to form covalent bonds with cellulosic fibers such as cotton.[1][2] This covalent bonding results in excellent wash-fastness.[4]

The dye is synthesized through a process involving the diazotization of 2-Aminonaphthalene-1,5-disulfonic acid, which is then coupled with 4-Hydroxy-7-(methyamino)naphthalene-2-sulfonic acid.[4][5] The resulting compound is then condensed with 2,4,6-Trichloro-1,3,5-triazine.[5] **Reactive Orange 4** is recognized for its vibrant red-orange hue and has good solubility in water.[4][5]

In addition to its industrial applications, **Reactive Orange 4** serves as a model compound in environmental science research, particularly in studies focused on the degradation of textile effluents through advanced oxidation processes.[2][4]

## Quantitative Chemical Data

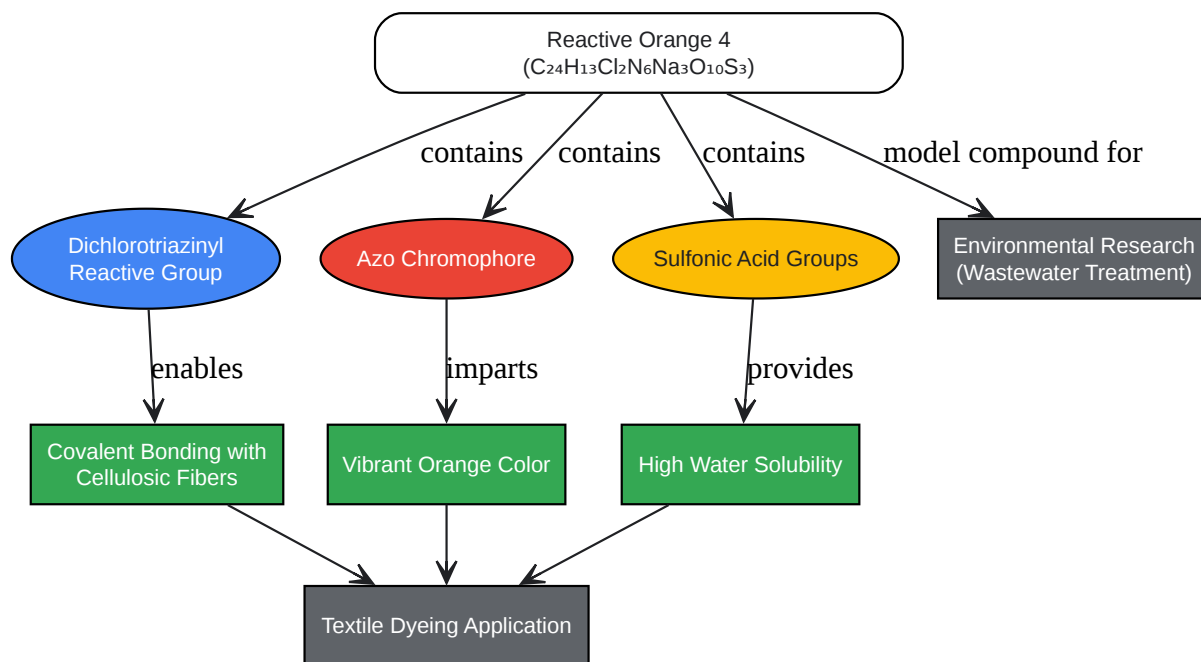
The fundamental molecular properties of **Reactive Orange 4** are summarized in the table below.

Property	Value
Molecular Formula	C <sub>24</sub> H <sub>13</sub> Cl <sub>2</sub> N <sub>6</sub> Na <sub>3</sub> O <sub>10</sub> S <sub>3</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	781.47 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
CAS Registry Number	12225-82-0 <a href="#">[1]</a> <a href="#">[5]</a>
Chemical Class	Monoazo Dye <a href="#">[4]</a> <a href="#">[5]</a>

Note on Experimental Protocols: The provision of detailed experimental protocols for specific applications of **Reactive Orange 4** is beyond the scope of this document. Researchers should refer to peer-reviewed literature for methodologies relevant to their specific field of inquiry, such as textile dyeing processes or environmental degradation studies.

## Logical Relationship of Reactive Orange 4 Properties

The following diagram illustrates the relationship between the chemical structure of **Reactive Orange 4** and its primary application and research area.



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Caption: Relationship between the structural components of **Reactive Orange 4** and its properties and applications.

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## References

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